

Fasudil mesylate degradation and storage conditions

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Compound of Interest

Compound Name: Fasudil mesylate

Cat. No.: B12368770

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Technical Support Center: Fasudil Mesylate

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the degradation and storage of **Fasudil mesylate**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Fasudil mesylate** powder?

Fasudil mesylate in solid form should be stored at -20°C for long-term stability, where it can be kept for up to three years.^{[1][2][3]}

Q2: How should I store stock solutions of **Fasudil mesylate**?

For optimal stability, stock solutions of **Fasudil mesylate** should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to one year.^{[1][2][4]} For short-term storage, solutions can be kept at -20°C for up to one month or at 4°C for up to one week.^[1]

Q3: What solvents are recommended for dissolving **Fasudil mesylate**?

Fasudil mesylate is soluble in water (up to 100 mM) and DMSO (up to 75 mM).^[5] For cell culture applications, it is advisable to prepare a concentrated stock solution in DMSO and then dilute it into the aqueous culture medium immediately before use.^[6] The final DMSO

concentration in cell culture should be kept low, typically below 0.1%, to avoid cellular toxicity.
[6]

Q4: I observed precipitation when diluting my DMSO stock solution into an aqueous buffer.
How can I prevent this?

Precipitation can occur when a concentrated organic stock solution is diluted into an aqueous medium. To mitigate this, it is recommended to pre-warm both the stock solution and the aqueous medium to 37°C before mixing.[2] Additionally, performing a serial dilution of the stock solution in DMSO before the final dilution into the aqueous buffer can also help prevent precipitation.[2]

Q5: How stable is **Fasudil mesylate** in cell culture medium?

Fasudil has been shown to be stable in pluripotent stem cell (PSC) culture medium (37°C, 5% CO₂) for up to two days.[7] When stored in media in a refrigerator (2–8°C), both Fasudil and the similar ROCK inhibitor Y-27632 were stable for six days.[7]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Inconsistent experimental results	Degradation of Fasudil mesylate due to improper storage.	Ensure the solid compound is stored at -20°C and stock solutions are aliquoted and stored at -80°C. Avoid repeated freeze-thaw cycles. Prepare fresh working solutions from a stock solution for each experiment.
Inaccurate concentration of the stock solution.	Verify the molecular weight of the specific batch of Fasudil mesylate, as it can vary based on hydration state, and recalculate the concentration. [5]	
Reduced or no biological activity	Degradation of the compound in the experimental setup.	Consider the stability of Fasudil mesylate under your specific experimental conditions (e.g., pH, temperature, light exposure). It is known that the stability of Fasudil hydrochloride aqueous solutions is pH-dependent, with higher stability at a pH of 5.5 or lower. [8]
Presence of impurities in the Fasudil mesylate sample.	Use a high-purity grade of Fasudil mesylate. If impurities are suspected, the material can be analyzed using techniques like RP-HPLC. [9]	

Cell toxicity observed at expected effective concentrations

High concentration of the organic solvent (e.g., DMSO) in the final culture medium.

Ensure the final concentration of the solvent is not toxic to the cells being used. For most cell lines, the DMSO concentration should not exceed 0.1%.[\[6\]](#)

The compound itself may have cytotoxic effects at higher concentrations in certain cell types.

Perform a dose-response curve to determine the optimal, non-toxic concentration for your specific cell line and experimental endpoint.

Storage and Stability Data

Table 1: Recommended Storage Conditions for **Fasudil Mesylate**

Form	Storage Temperature	Duration
Solid Powder	-20°C	Up to 3 years [1] [2] [3]
Stock Solution in Solvent	-80°C	Up to 1 year [1] [2] [4]
Stock Solution in Solvent	-20°C	Up to 1 month [1]
Stock Solution in Solvent	4°C	Up to 1 week [1]

Table 2: Solubility of **Fasudil Mesylate**

Solvent	Maximum Concentration
Water	100 mM [5]
DMSO	75 mM [5]

Experimental Protocols

Protocol 1: Forced Degradation Study of Fasudil Mesylate

Forced degradation studies are essential for understanding the intrinsic stability of a drug substance and identifying potential degradation products.^{[10][11][12]} This protocol outlines a general procedure for conducting a forced degradation study on **Fasudil mesylate**. The extent of degradation should ideally be between 5-20%.^[7]

1. Preparation of Stock Solution:

- Prepare a stock solution of **Fasudil mesylate** at a concentration of 1 mg/mL in a suitable solvent (e.g., water or methanol).

2. Stress Conditions:

- Acid Hydrolysis:
 - Mix the stock solution with 0.1 N HCl.
 - Incubate at room temperature or elevate the temperature (e.g., 60°C) if no degradation is observed.^{[7][11]}
 - Collect samples at various time points (e.g., 0, 2, 4, 8, 24 hours).
 - Neutralize the samples with an equivalent amount of 0.1 N NaOH before analysis.
- Base Hydrolysis:
 - Mix the stock solution with 0.1 N NaOH.
 - Follow the same incubation and sampling procedure as for acid hydrolysis.
 - Neutralize the samples with an equivalent amount of 0.1 N HCl before analysis.
- Oxidative Degradation:
 - Mix the stock solution with 3% hydrogen peroxide (H₂O₂).^{[11][13]}
 - Keep the mixture at room temperature and collect samples at various time points.
 - If no degradation is observed, the concentration of H₂O₂ can be increased.^[13]

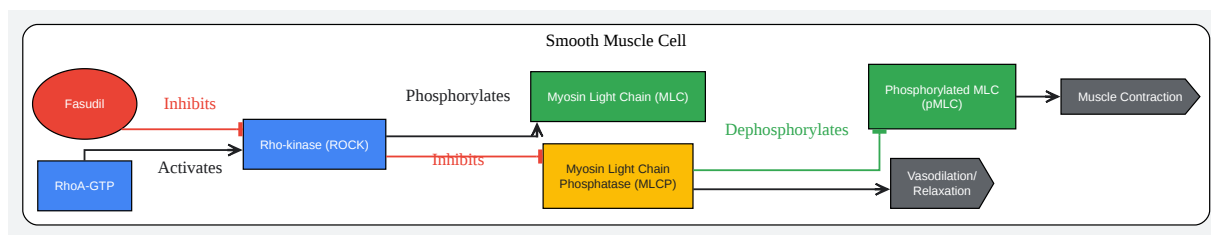
- Thermal Degradation:
 - Store the solid **Fasudil mesylate** powder and the stock solution in an oven at an elevated temperature (e.g., 70°C).
 - Collect samples at various time points.
- Photolytic Degradation:
 - Expose the solid powder and the stock solution to a light source that provides an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter, as per ICH Q1B guidelines.[\[14\]](#)[\[15\]](#)
 - A control sample should be wrapped in aluminum foil to protect it from light.[\[14\]](#)[\[16\]](#)
 - Analyze the samples after the exposure period.

3. Analysis:

- Analyze the stressed samples using a stability-indicating analytical method, such as Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC), to separate and quantify **Fasudil mesylate** and its degradation products.[\[3\]](#)[\[9\]](#)[\[17\]](#)
- A photodiode array (PDA) detector can be used to assess the spectral purity of the peaks.
- Mass spectrometry (LC-MS) can be employed to identify the mass of the degradation products, aiding in their structural elucidation.[\[1\]](#)[\[9\]](#)

Visualizations

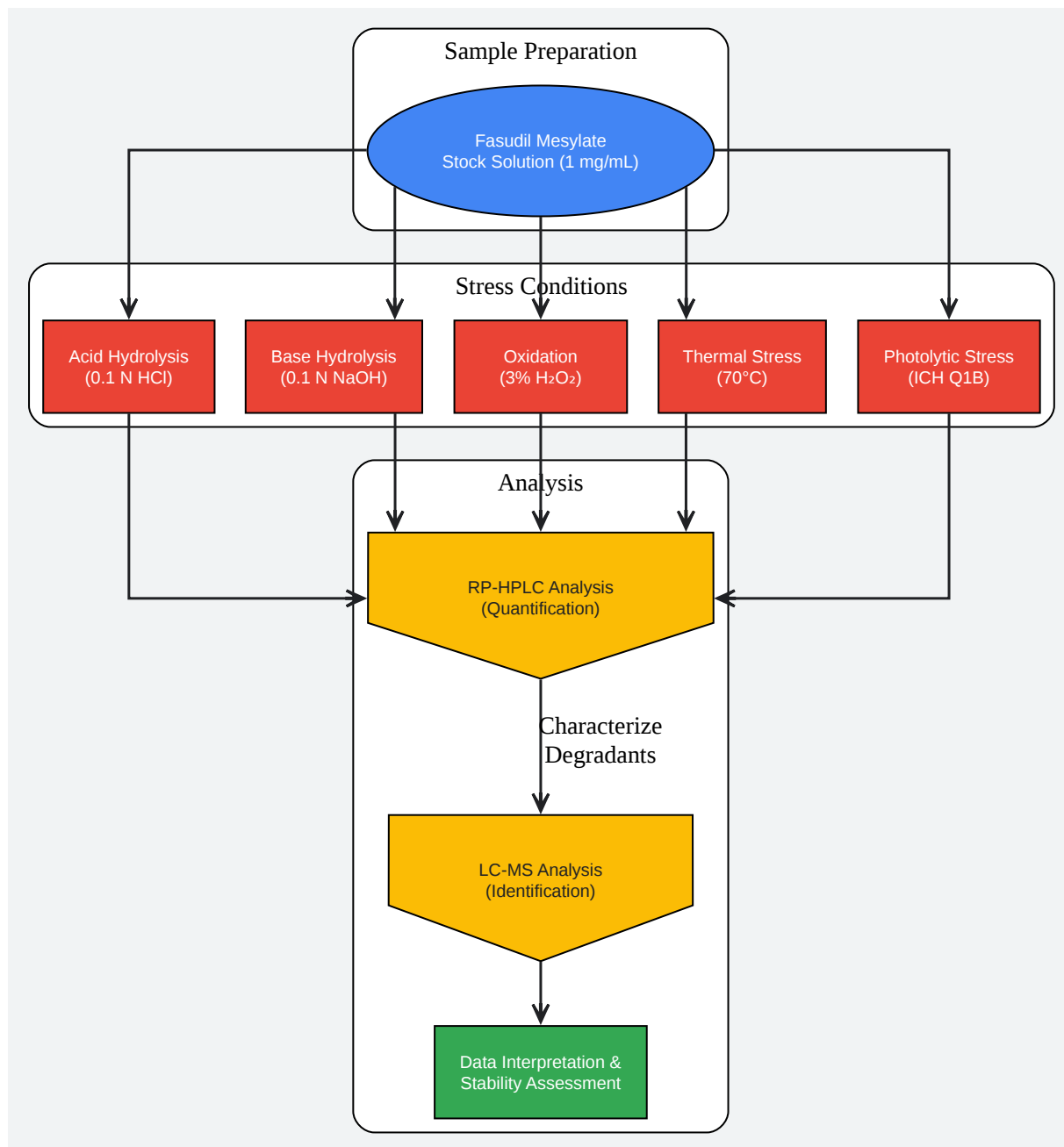
Signaling Pathway



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Caption: Mechanism of action of Fasudil via inhibition of the Rho-kinase (ROCK) signaling pathway.

Experimental Workflow



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Caption: Workflow for a forced degradation study of **Fasudil mesylate**.

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